

Personal protective equipment for handling 1-Isopropylimidazolidin-2-one

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Compound of Interest

Compound Name: 1-Isopropylimidazolidin-2-one

Cat. No.: B1321413

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Essential Safety and Handling Guide for 1-Isopropylimidazolidin-2-one

Disclaimer: A specific Safety Data Sheet (SDS) for **1-Isopropylimidazolidin-2-one** could not be located. The following information is based on the closely related compound, 1,3-Dimethylimidazolidin-2-one (DMI), CAS No. 80-73-9, and should be used as a guiding principle for safe handling. It is imperative to conduct a thorough risk assessment before use and consult with your institution's Environmental Health and Safety (EHS) department.

This guide provides essential procedural information for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **1-Isopropylimidazolidin-2-one**.

Immediate Safety Information

Based on the data for 1,3-Dimethylimidazolidin-2-one, this substance is considered harmful if swallowed and causes serious eye damage.^{[1][2][3][4]} It is also suspected of damaging fertility or the unborn child.^{[1][3][4][5]} The substance is a combustible liquid.^[2]

Quantitative Safety Data Summary

The following table summarizes key quantitative safety data for the surrogate compound, 1,3-Dimethylimidazolidin-2-one.

Parameter	Value	Source
LD50 Oral (Rat)	1190 - 1261 mg/kg	[2][6]
LD50 Dermal (Rabbit)	930 - 986 mg/kg	[2][6]
Flash Point	93 - 104 °C (199.4 - 219.2 °F)	[2][6][7]
Boiling Point	~225 °C (~437 °F)	[6]
Glove Material (Full Contact)	Butyl rubber (0.5 mm)	[8]
Breakthrough Time (Full Contact)	>480 minutes	[8]
Glove Material (Splash Contact)	Nitrile rubber (0.4 mm)	[8]
Breakthrough Time (Splash Contact)	>30 minutes	[8]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure.

- Eye and Face Protection: Wear chemical safety goggles with side shields conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.[2][8] A face shield may also be necessary.[7]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves.[2] For prolonged contact, butyl rubber gloves are recommended.[8] For splash protection, nitrile rubber gloves are suitable.[8] Always inspect gloves before use.
 - Protective Clothing: A lab coat is required.[6] For larger quantities or where there is a risk of splashing, wear impervious clothing to prevent skin exposure.[1][2]

- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood.[9] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2] A respirator with a filter for organic gases and vapors (Type A, Brown) is recommended.[10]

First Aid Procedures

Immediate action is required in case of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[5][10] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[1][2][5]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[2] If skin irritation persists, call a physician.[5][11]
- Ingestion: Rinse mouth with water.[1][5] Do NOT induce vomiting.[11] Never give anything by mouth to an unconscious person.[2] Call a physician or poison control center immediately.[1]
- Inhalation: Remove the victim to fresh air.[2][5] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[2][5] Get medical attention if symptoms occur.[5]

Step-by-Step Handling and Disposal Plan

Handling:

- Preparation: Ensure adequate ventilation, such as a chemical fume hood.[9] Confirm that an eyewash station and safety shower are readily accessible.[6]
- PPE: Don the appropriate PPE as outlined above.
- Procedure: Avoid contact with skin, eyes, and clothing.[2] Do not ingest or inhale.[2] Keep the container tightly closed when not in use.[2] Keep away from heat, sparks, and open flames.[5]
- Post-Handling: Wash hands thoroughly after handling.[2][8]

Spill Response:

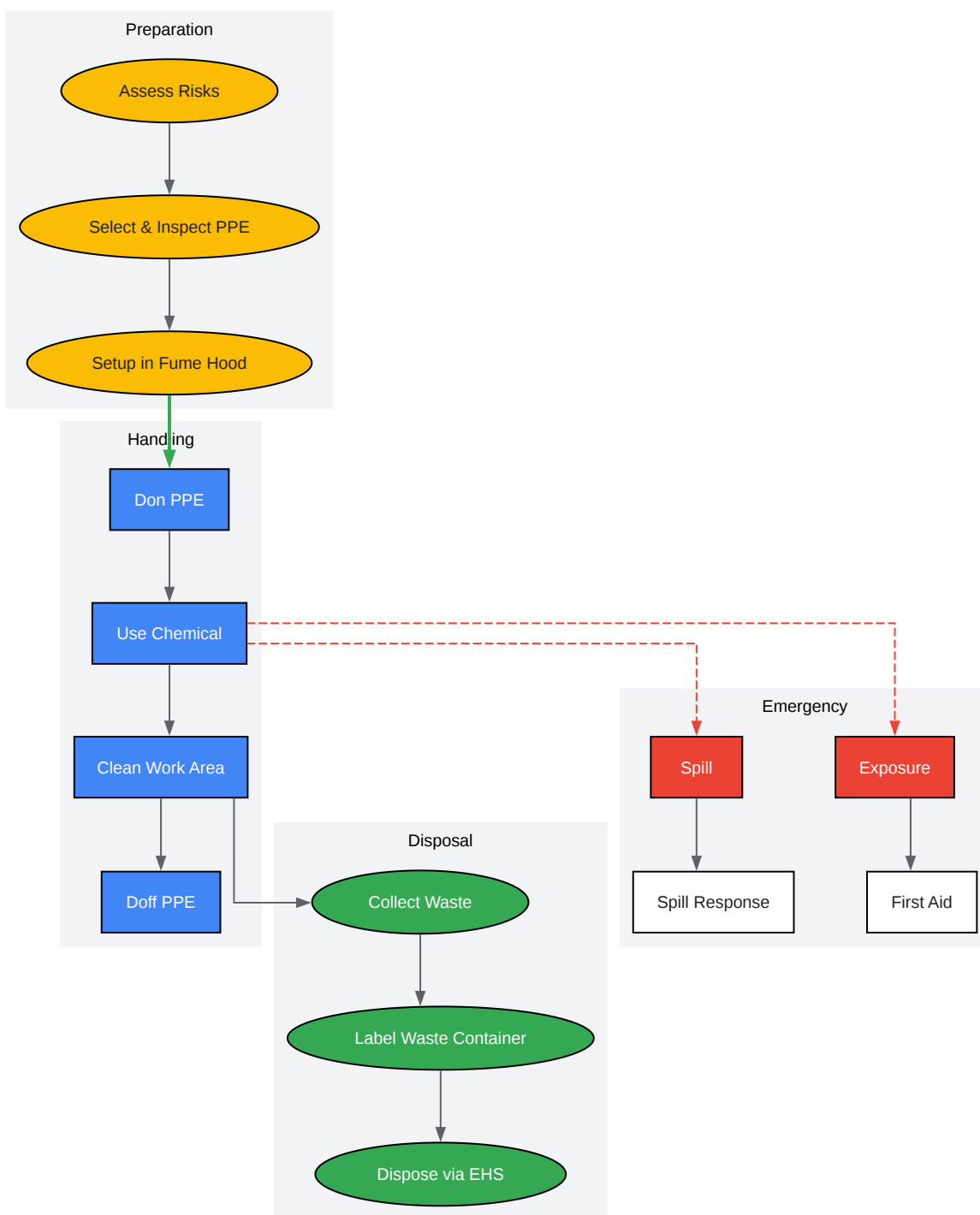
- Evacuation: Evacuate personnel from the immediate area.
- Ventilation: Ensure the area is well-ventilated.
- Containment: Absorb the spill with an inert absorbent material (e.g., sand, diatomaceous earth).[8]
- Collection: Collect the absorbed material into a suitable, closed container for disposal.[2] Do not let the product enter drains.[10]

Disposal:

- Waste Collection: All waste containing this chemical should be considered hazardous. Collect in a suitable, closed, and labeled container.
- Disposal Route: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5][10] Do not dispose of into drains.[10]

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-Isopropylimidazolidin-2-one**, from preparation to disposal.



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Caption: Workflow for the safe handling of **1-Isopropylimidazolidin-2-one**.

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